

Technical Support Center: Permabond 910

Adhesive Removal

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Compound of Interest

Compound Name: Permabond 910

Cat. No.: B1167610

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This guide provides troubleshooting and frequently asked questions regarding the removal of cured **Permabond 910**, a methyl cyanoacrylate adhesive, from laboratory equipment.

Frequently Asked Questions (FAQs)

Q1: What is the most effective method for removing cured **Permabond 910**?

A1: The most effective method often combines chemical softening with mechanical removal.^[1] Soaking the bonded area in a suitable solvent to soften the adhesive, followed by gentle scraping or peeling, is a common approach.^[1] For the fastest removal, it is recommended to combine dissolving, thermal, and physical stress methods.^[1]

Q2: What are the recommended solvents for dissolving **Permabond 910**?

A2: Acetone is a good and readily available solvent for cyanoacrylate adhesives like **Permabond 910**.^{[2][3][4][5]} Other effective solvents include Permabond CA Solvent and nitromethane.^{[4][5]} Polar solvents, in general, will cause severe bond deterioration.^{[2][3]}

Q3: Will water remove cured **Permabond 910**?

A3: Boiling water can destroy the adhesive bond in less than 24 hours.^{[2][3]} This process is accelerated if the water is alkaline.^{[2][3]} However, for rapid removal, chemical solvents are generally more effective.

Q4: Are there any solvents that are ineffective against **Permabond 910**?

A4: Yes, non-polar solvents such as gasoline, motor oil, and dioctyl phthalate have a minimal effect on cured **Permabond 910**.^[2]^[3]

Q5: Can heat be used to remove **Permabond 910**?

A5: Yes, applying heat can aid in the removal process. **Permabond 910** is a thermoplastic material that softens at approximately 177°C (350°F).^[3] Applying localized heat with a hot air gun can soften the adhesive, making it easier to peel or scrape away.^[1]

Q6: Is it possible to physically break the adhesive bond?

A6: Yes, applying physical stress can be an effective removal method.^[1] Cyanoacrylate adhesives are very strong in tensile strength but have poor peel resistance.^[1] Therefore, trying to peel or pry the bonded components apart can be an effective strategy.^[1]

Troubleshooting Guide

Problem: Solvent is not effectively removing the adhesive.

- Solution 1: Increase soak time. Ensure the bonded area is fully submerged or in constant contact with the solvent for an extended period. Cured cyanoacrylate takes time to soften.
- Solution 2: Try a different solvent. If acetone is not effective, consider using nitromethane or a specialized cyanoacrylate remover.
- Solution 3: Combine with heat. Gently warm the solvent (ensure proper ventilation and no ignition sources) or the bonded area before and during solvent application to accelerate the dissolving process.
- Solution 4: Agitate the solvent. Gentle agitation or scrubbing with a solvent-resistant brush can help the solvent penetrate the adhesive.

Problem: The lab equipment is made of a sensitive plastic that could be damaged by harsh solvents.

- Solution 1: Test a small, inconspicuous area first. Before applying any solvent to the entire area, test it on a small spot to check for any adverse reactions with the plastic.^[6]

- Solution 2: Use a less aggressive solvent. Isopropyl alcohol (isopropanol) is sometimes used for degreasing surfaces before bonding and may be a milder option to try for removal on sensitive plastics, though it is less effective than acetone.^{[5][7][8]}
- Solution 3: Rely on mechanical and thermal methods. Focus on gentle heating to soften the adhesive and then carefully use plastic scrapers or wedges to pry the bond apart.

Data Presentation

Table 1: Chemical Resistance of Cured **Permabond 910** (Methyl Cyanoacrylate)

Solvent	Polarity	Effectiveness for Removal
Acetone	Polar	Good
Nitromethane	Polar	Good
Isopropyl Alcohol	Polar	Deteriorates bond over several months
Water (Boiling)	Polar	Destroys bond in < 24 hours
Amines	Polar	Dissolves the bond rapidly
Gasoline	Non-polar	Minimal effect
Motor Oil	Non-polar	Minimal effect
Diocetyl Phthalate	Non-polar	Minimal effect

This table is a summary based on available chemical resistance data.^{[2][3]} Actual removal times will vary based on bond thickness, surface area, and application method.

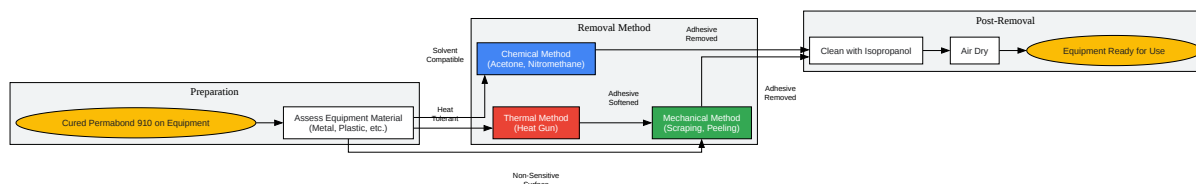
Experimental Protocols

Protocol 1: Chemical Removal of Cured **Permabond 910**

- Safety Precautions: Work in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety glasses and solvent-resistant gloves.

- **Surface Preparation:** If possible, mechanically remove any excess, bulky adhesive with a scraper before applying solvent.
- **Solvent Application:**
 - For small areas, apply the chosen solvent (e.g., acetone) directly to the bond line using a cotton swab or a dropper.
 - For larger components, fully immerse the bonded part in a covered container of the solvent.
- **Soaking:** Allow the component to soak for several hours. The time required will depend on the thickness of the adhesive.
- **Mechanical Removal:** Once the adhesive has softened, use a plastic or wooden scraper to gently remove the residue. Avoid using metal tools on sensitive surfaces to prevent scratching.
- **Cleaning:** After the adhesive is removed, clean the equipment surface with a clean cloth and a suitable cleaner (e.g., isopropanol) to remove any residual solvent or adhesive.
- **Drying:** Allow the equipment to air dry completely before use.

Mandatory Visualization



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Caption: Workflow for removing cured **Permabond 910** from lab equipment.

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